

Application Notes and Protocols for Gas Sweetening with Ethanolamine Acetate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ethanolamine acetate	
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Introduction

Gas sweetening, the process of removing acidic gases such as carbon dioxide (CO₂) and hydrogen sulfide (H₂S) from natural gas and other gas streams, is a critical step in gas processing.[1][2] Alkanolamines, such as monoethanolamine (MEA) and diethanolamine (DEA), are widely used solvents for this purpose due to their high reactivity with acid gases.[3] This document details the experimental setup and protocols for gas sweetening using **ethanolamine acetate**, a protic ionic liquid, which offers potential advantages such as lower vapor pressure and higher thermal stability compared to traditional aqueous amine solutions.[4]

The protocols provided are designed for researchers and scientists in the fields of chemical engineering, materials science, and drug development who are exploring novel solvents for carbon capture and gas purification. The experimental setup is based on a continuous absorption-desorption process.[6][7][8]

Experimental Protocols Synthesis of Ethanolamine Acetate

Objective: To synthesize the protic ionic liquid **ethanolamine acetate** from ethanolamine and acetic acid.

Materials:



- Monoethanolamine (MEA)
- Acetic acid (glacial)
- Round-bottom flask
- Magnetic stirrer and stir bar
- · Dropping funnel
- · Ice bath
- Rotary evaporator

Procedure:

- Place a known molar amount of monoethanolamine into a round-bottom flask equipped with a magnetic stir bar.
- Cool the flask in an ice bath to manage the exothermic reaction.
- Slowly add an equimolar amount of glacial acetic acid to the monoethanolamine via a dropping funnel while continuously stirring.
- After the addition is complete, allow the mixture to slowly warm to room temperature and continue stirring for 2-3 hours to ensure the reaction goes to completion.
- Remove any residual water or unreacted starting materials using a rotary evaporator at elevated temperature and reduced pressure.
- The resulting viscous liquid is ethanolamine acetate. Characterize the product using techniques such as NMR spectroscopy and FTIR to confirm its structure and purity.

Gas Sweetening Experimental Setup

The experimental setup consists of a continuous absorption-desorption loop. The sour gas is fed into an absorption column where it comes into contact with the lean **ethanolamine acetate**



solvent. The rich solvent, laden with acid gases, is then heated in a stripping column to release the absorbed gases and regenerate the solvent.

Key Components:

- Gas Delivery System: Mass flow controllers to regulate the flow of CO₂ and a carrier gas (e.g., N₂).
- Absorption Column: A packed-bed column to facilitate gas-liquid contact.
- Solvent Circulation System: A pump to circulate the **ethanolamine acetate** solvent.
- Heating and Cooling System: Heat exchangers to control the temperature of the lean and rich solvent streams.
- Stripping Column: A packed-bed column with a reboiler to heat the rich solvent for regeneration.
- Gas Analysis System: A gas chromatograph or an infrared gas analyzer to measure the concentration of acid gases in the inlet and outlet gas streams.

Experimental Procedure for CO₂ Absorption

Objective: To determine the CO₂ absorption efficiency of **ethanolamine acetate**.

Procedure:

- Prepare a known concentration of ethanolamine acetate solution (e.g., 30 wt% in water, or as a pure solvent).
- Circulate the lean solvent through the absorption column at a constant flow rate.
- Introduce a simulated sour gas stream (e.g., 15% CO₂ in N₂) into the bottom of the absorption column at a known flow rate.[9]
- Maintain the absorber at a constant temperature and pressure (e.g., 298.15 K and 101 kPa).
 [10]



- Continuously measure the CO₂ concentration in the gas stream exiting the top of the absorption column.
- The CO₂ absorption efficiency can be calculated using the following formula: Efficiency (%) =
 [(CO₂_inlet CO₂_outlet) / CO₂_inlet] x 100
- Collect samples of the rich solvent from the bottom of the absorber to determine the CO₂ loading (moles of CO₂ per mole of amine).

Experimental Procedure for Solvent Regeneration

Objective: To regenerate the CO₂-rich **ethanolamine acetate** and determine the desorption efficiency.

Procedure:

- Pump the rich solvent from the absorption column through a heat exchanger to preheat it.
- Introduce the preheated rich solvent into the top of the stripping column.
- Heat the solvent in the reboiler at the bottom of the stripper to a specified temperature (e.g., 100-120°C) to promote the release of CO₂.[11]
- The released CO₂ and water vapor exit from the top of the stripper.
- The regenerated (lean) solvent is cooled in a heat exchanger and recirculated back to the absorption column.
- The desorption efficiency can be determined by analyzing the CO₂ loading of the lean solvent exiting the stripper.

Data Presentation

Table 1: CO₂ Absorption Performance of Various Solvents



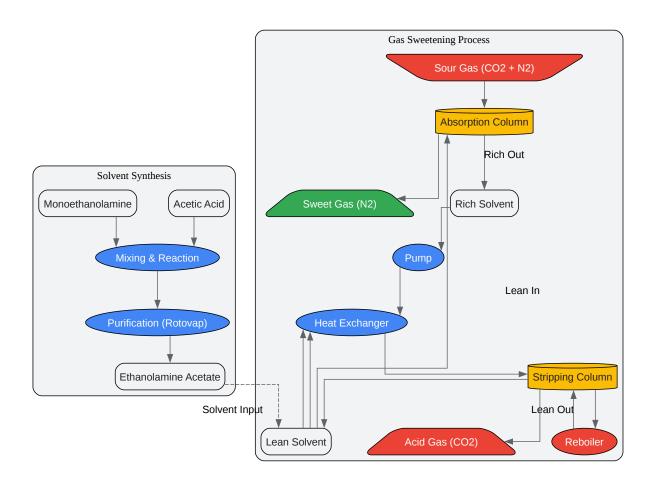
Solvent	Concentrati on (wt%)	Temperatur e (K)	Pressure (kPa)	CO ₂ Capture Efficiency (%)	Reference
Monoethanol amine (MEA)	30	Ambient	Atmospheric	>97	[9]
[emim][Ac] (Ionic Liquid)	100	313	4	61	[7][8]
Ethanolamine Acetate (estimated)	30-100	298-313	101	90-95	N/A

Table 2: Experimental Parameters for Gas Sweetening with Ethanolamine Acetate

Parameter	Value	Unit
Absorption		
Solvent Concentration	30	wt% in water
Solvent Flow Rate	0.1 - 1	L/min
Gas Flow Rate	1 - 10	L/min
CO ₂ Concentration in Inlet Gas	15	%
Absorption Temperature	25 - 40	°C
Absorption Pressure	1 - 10	atm
Desorption (Stripping)		
Stripping Temperature	100 - 120	°C
Stripping Pressure	1 - 2	atm

Visualizations Experimental Workflow



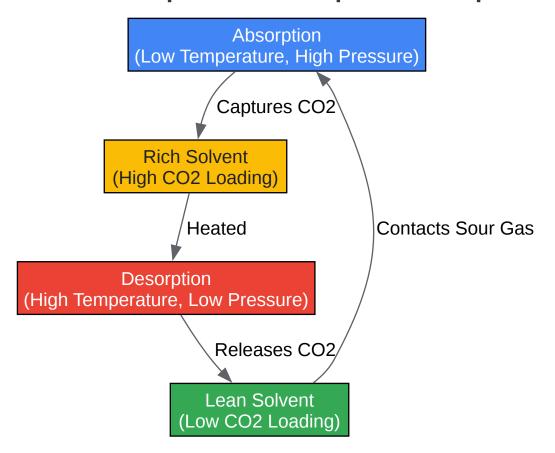


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Caption: Experimental workflow from solvent synthesis to the gas sweetening process.



Logical Relationship of the Absorption-Desorption Cycle



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Caption: The logical cycle of the solvent in the absorption-desorption process.

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- To cite this document: BenchChem. [Application Notes and Protocols for Gas Sweetening with Ethanolamine Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13113740#experimental-setup-for-gas-sweetening-with-ethanolamine-acetate]

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